

Personal protective equipment for handling 2-(4-Fluorophenyl)-2-propanol

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Compound of Interest

Compound Name: 2-(4-Fluorophenyl)-2-propanol

Cat. No.: B1298620

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Essential Safety and Handling Guide for 2-(4-Fluorophenyl)-2-propanol

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-(4-Fluorophenyl)-2-propanol** (CAS No. 402-41-5). Adherence to these procedures is essential for ensuring personal safety and regulatory compliance in a laboratory setting.

Hazard Identification and Classification

2-(4-Fluorophenyl)-2-propanol is classified as a hazardous substance. Key hazards include:

- Skin Irritation (H315): Causes skin irritation.[\[1\]](#)
- Serious Eye Irritation (H319): Causes serious eye irritation.[\[1\]](#)
- Respiratory Irritation (H335): May cause respiratory irritation.[\[1\]](#)
- Flammability: While not always explicitly categorized, similar compounds are flammable, and it should be handled with precautions against ignition sources.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-(4-Fluorophenyl)-2-propanol** to minimize exposure and ensure safety.

| PPE Category | Specification | Rationale |
|-------------------------|--|---|
| Eye and Face Protection | Chemical splash goggles or a face shield.[1][4] | Protects against splashes and vapors that can cause serious eye irritation.[1][2] |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile or Viton).[4] | Prevents skin contact which can cause irritation.[1][2] |
| Body Protection | A fully-buttoned laboratory coat or suitable protective clothing.[1][4] | Protects skin from accidental splashes and contamination.[2] |
| Respiratory Protection | Use in a well-ventilated area is required.[1] If ventilation is inadequate, a NIOSH-approved respirator (e.g., N95 or chemical cartridge respirator) should be worn.[5][6] | Prevents inhalation of vapors which can cause respiratory tract irritation.[1][5] |

Operational Plan: Step-by-Step Handling and Storage

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood.[1]
- Ensure that an emergency eyewash station and safety shower are readily accessible in the immediate vicinity of the handling area.[1]
- Remove all potential ignition sources, such as open flames, hot surfaces, and sparks.[3][7]

2. Handling Procedure:

- Wear the complete set of recommended PPE as detailed in the table above.

- Avoid direct contact with the skin and eyes.[1]
- Do not breathe in fumes, mists, or vapors.[1]
- Use non-sparking tools and explosion-proof equipment if transferring large quantities.[7]
- Keep the container tightly closed when not in use.[1]

3. Storage:

- Store in a cool, dry, and well-ventilated area.[1]
- Keep the container tightly sealed.[1]
- Store away from incompatible materials, such as strong oxidizing agents.[1][3]
- The storage area should be locked.[2]

4. Spill Management:

- Small Spills: Absorb the spill with an inert, non-combustible material like vermiculite or sand. [4][7] Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[4]
- Large Spills: Evacuate the area immediately. Contact your institution's Environmental Health and Safety (EHS) office or emergency response team.[4]

Disposal Plan: Step-by-Step Waste Management

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- Collect all waste containing **2-(4-Fluorophenyl)-2-propanol**, including contaminated consumables, into a designated and clearly labeled hazardous waste container.
- This compound is a halogenated organic waste and should be segregated accordingly.[4]

2. On-site Accumulation:

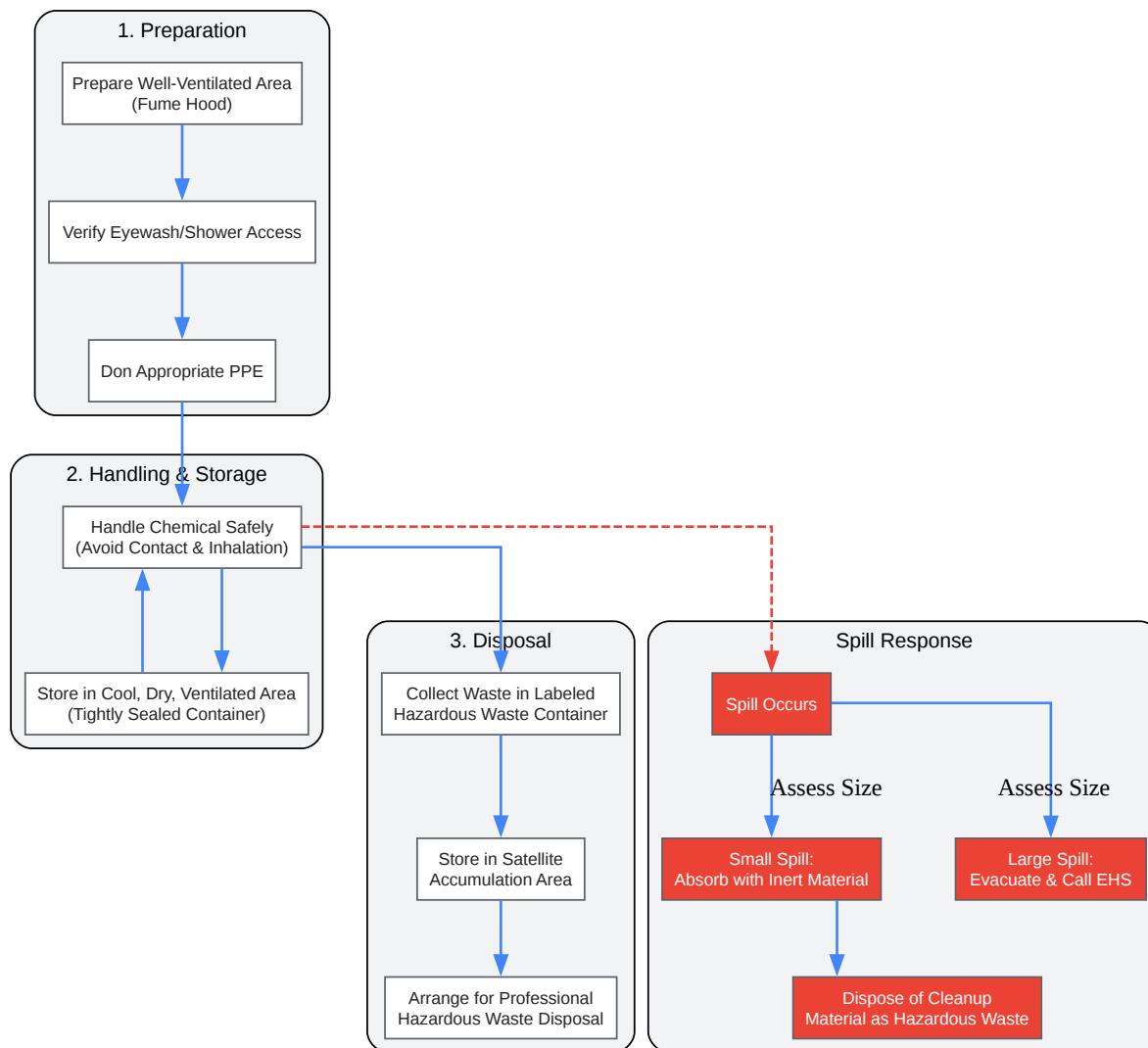
- Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[4]
- The SAA must be a well-ventilated area, away from heat and ignition sources.[4]
- Keep the waste container closed at all times, except when adding waste.[4]

3. Final Disposal:

- Disposal of **2-(4-Fluorophenyl)-2-propanol** must be conducted through a licensed hazardous waste disposal company.[4]
- On-site treatment or disposal via the sanitary sewer is strictly prohibited.[4]
- Complete all necessary waste disposal forms as required by your institution and local regulations.[4]
- Arrange for a waste pickup with your institution's EHS office or a contracted hazardous waste disposal service.[4]

Visual Workflow for Safe Handling

The following diagram illustrates the key decision-making and operational steps for the safe handling of **2-(4-Fluorophenyl)-2-propanol**, from initial preparation to final disposal.



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Caption: Workflow for safe handling and disposal of **2-(4-Fluorophenyl)-2-propanol**.

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